

# Personal protective equipment for handling 4,5-Dichloroveratrole

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## Compound of Interest

Compound Name: 4,5-Dichloroveratrole

Cat. No.: B1293773

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## Essential Safety and Handling Guide for 4,5-Dichloroveratrole

This guide provides immediate safety, handling, and disposal protocols for **4,5-Dichloroveratrole**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

### Immediate Safety and Logistical Information

**4,5-Dichloroveratrole** is a hazardous chemical that requires careful handling. It is harmful if swallowed, toxic in contact with skin, causes severe skin burns and eye damage, and is suspected of causing cancer. Additionally, it is toxic to aquatic life with long-lasting effects. In case of exposure, immediate medical attention is imperative.<sup>[1]</sup>






Emergency Contact: In the event of an emergency, immediately contact your institution's Environmental Health and Safety (EHS) department and emergency services.

### Quantitative Data Summary

The following table summarizes the key quantitative data for **4,5-Dichloroveratrole**.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>2</sub>
Molecular Weight	207.05 g/mol <sup>[2]</sup>
Appearance	Pale Brown to Grey Solid <sup>[3][4]</sup>
Melting Point	83°C <sup>[3][4]</sup>
Boiling Point	~297.35°C (rough estimate) <sup>[3][4]</sup>
Solubility	Slightly soluble in Chloroform and heated Methanol; Water solubility: 72.3mg/L (25 °C) <sup>[3][4]</sup>
Storage Temperature	-20°C in an inert atmosphere <sup>[3][4]</sup>

GHS Hazard Classification:

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4		Warning	H302: Harmful if swallowed
				
Acute Toxicity, Dermal	Category 3		Danger	H311: Toxic in contact with skin
				
Skin Corrosion/Irritation	Sub-category 1B		Danger	H314: Causes severe skin burns and eye damage
				
Serious Eye Damage/Eye Irritation	Category 1		Danger	H318: Causes serious eye damage
				
Carcinogenicity	Category 2		Warning	H351: Suspected of causing cancer

Hazardous to the  
Aquatic  
Environment, Short-  
Term

Category 2

-

H401: Toxic to  
aquatic life



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Hazardous to the  
Aquatic  
Environment, Long-  
Term

Category 2

-

H411: Toxic to  
aquatic life with long  
lasting effects



## Operational Plan: Handling and Storage

A systematic approach to handling and storing **4,5-Dichloroveratrole** is essential to maintain a safe laboratory environment.

## Receiving and Inspection

- Personal Protective Equipment (PPE): At a minimum, wear nitrile gloves and safety glasses.[\[5\]](#)
- Procedure:
  - Upon receipt, visually inspect the container for any signs of damage or leaks.
  - If the container is compromised, implement spill response procedures immediately.
  - Verify that the label information matches the order details.
  - Scan the Safety Data Sheet (SDS) into your chemical inventory system.

## Storage

- PPE: Standard laboratory PPE (lab coat, gloves, safety glasses).
- Procedure:
  - Store **4,5-Dichloroveratrole** in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#)
  - Keep the container tightly closed.[\[6\]](#)[\[7\]](#)

- Store at -20°C in an inert atmosphere for long-term stability.[3][4]
- Store away from incompatible materials, such as strong oxidizing agents.[6][7]
- Ensure the storage location is clearly labeled with the appropriate hazard warnings.
- Store in a locked cabinet or area to restrict access.

## Handling and Use

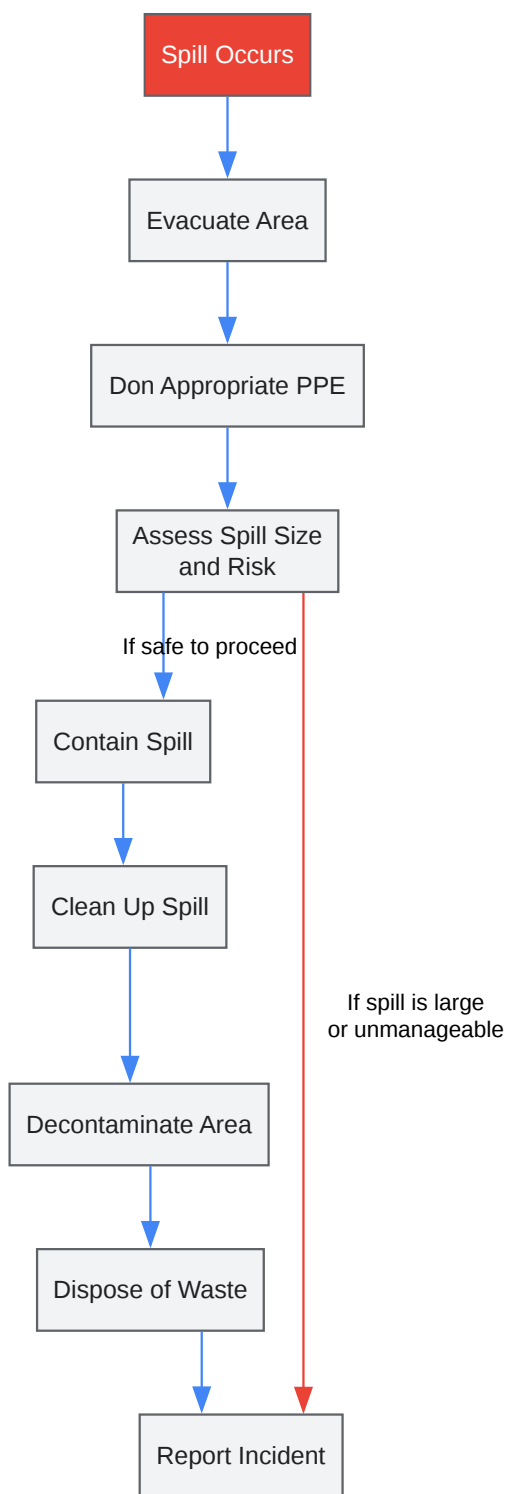
- PPE:
  - Eye/Face Protection: Chemical safety goggles or a face shield.[5]
  - Skin Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber) and a lab coat are mandatory.[8] Consider a chemical-resistant apron for larger quantities.
  - Respiratory Protection: Use in a well-ventilated area.[9] If dust is generated, a NIOSH-approved respirator with a particle filter is required.[6][7]
  - Body Protection: Wear appropriate protective clothing to prevent skin exposure.[6][7]
- Procedure:
  - Always handle **4,5-Dichloroveratrole** within a certified chemical fume hood.
  - Ensure that an eyewash station and safety shower are readily accessible.[7]
  - Do not eat, drink, or smoke in the handling area.
  - Avoid creating dust.[6][7]
  - Wash hands thoroughly after handling.
  - Decontaminate all equipment and work surfaces after use.

## Spill Response Protocol

In the event of a spill, follow these steps to ensure a safe and effective cleanup.

- PPE for Spill Cleanup:
  - Full-face respirator with a combination organic vapor/particulate cartridge.
  - Chemical-resistant suit or coveralls.[10]

- Double-gloving with chemical-resistant gloves (e.g., nitrile or butyl).
- Chemical-resistant boots.[\[5\]](#)
- Procedure:
  - Evacuate: Immediately evacuate all non-essential personnel from the spill area.
  - Ventilate: Increase ventilation in the area, if safe to do so.
  - Contain: For a solid spill, carefully cover with a plastic sheet to minimize dust. For a solution, contain the spill with an absorbent, non-combustible material like vermiculite or sand.
  - Clean Up:
    - Solid Spill: Carefully sweep or scoop the material into a labeled, sealable waste container. Avoid generating dust.
    - Liquid Spill: Absorb the spill with an inert material and place it in the waste container.
  - Decontaminate: Clean the spill area with a suitable solvent (e.g., soap and water), followed by a rinse with water.[\[11\]](#) Collect all cleaning materials as hazardous waste.
  - Dispose: Dispose of all contaminated materials, including PPE, as hazardous waste.



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- To cite this document: BenchChem. [Personal protective equipment for handling 4,5-Dichloroveratrole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293773#personal-protective-equipment-for-handling-4-5-dichloroveratrole]

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